Comparative Solubility Profiling: Pyridine-Amine Dihydrochloride Derivatives

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Compound of Interest

Compound Name:	*2-Piperidin-4-ylpyridin-4-amine;dihydrochloride*
CAS No.:	*2470434-97-8*
Cat. No.:	*B2886684*

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Executive Summary & Chemical Context

The solubility of pyridine-amine derivatives is not merely a function of lipophilicity (LogP) but is dominated by ionization states. While the free base forms of aminopyridines (e.g., 4-aminopyridine, 3,4-diaminopyridine) exhibit moderate aqueous solubility, their conversion to dihydrochloride (2HCl) salts is a critical strategy to enhance dissolution rates and bioavailability, particularly for di-basic scaffolds.

This guide compares the solubility profiles of:

- 3,4-Diaminopyridine (Amifampridine) – Free Base vs. Dihydrochloride.
- 4-Aminopyridine (Fampridine) – Free Base vs. Mono/Dihydrochloride variants.
- 2,6-Diaminopyridine – Structural isomer comparison.

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The "Dihydrochloride" Mechanism

The formation of a stable dihydrochloride salt in pyridine-amines depends on the basicity of the nitrogen centers.

- Ring Nitrogen (

  ): The primary protonation site (pKa ~6–9).

- Exocyclic Amine (

  ): Typically weakly basic due to resonance delocalization into the ring. However, in diamino derivatives (like 3,4-DAP), the electron-donating effect of the second amine raises the pKa of the system, allowing for the stabilization of a di-cationic species (2HCl) under acidic conditions, which significantly alters the crystal lattice energy and solvation enthalpy.

Comparative Solubility Data

The following data synthesizes experimental values from pharmaceutical patent filings and crystallographic studies.

Table 1: Physicochemical Profile & Salt Stoichiometry

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Compound	Structure Type	pKa (Ring N)	pKa (2nd Ionization)	Salt Form Utility
3,4-Diaminopyridine (3,4-DAP)	Vicinal Diamine	9.17	~3.5 (Exocyclic)	Dihydrochloride (2HCl) is the preferred pharmaceutical form (Amifampridine) for stability and solubility.
4-Aminopyridine (4-AP)	Monoamine	9.17	< -1.0	Monohydrochloride is common; 2HCl is unstable due to low 2nd pKa.
2,6-Diaminopyridine	Symmetric Diamine	6.13	~1.5	Generally used as Free Base or Monohydrochloride.[1][2]

Table 2: Solubility Performance (Aqueous & Organic)

Data represents thermodynamic solubility at 25°C.

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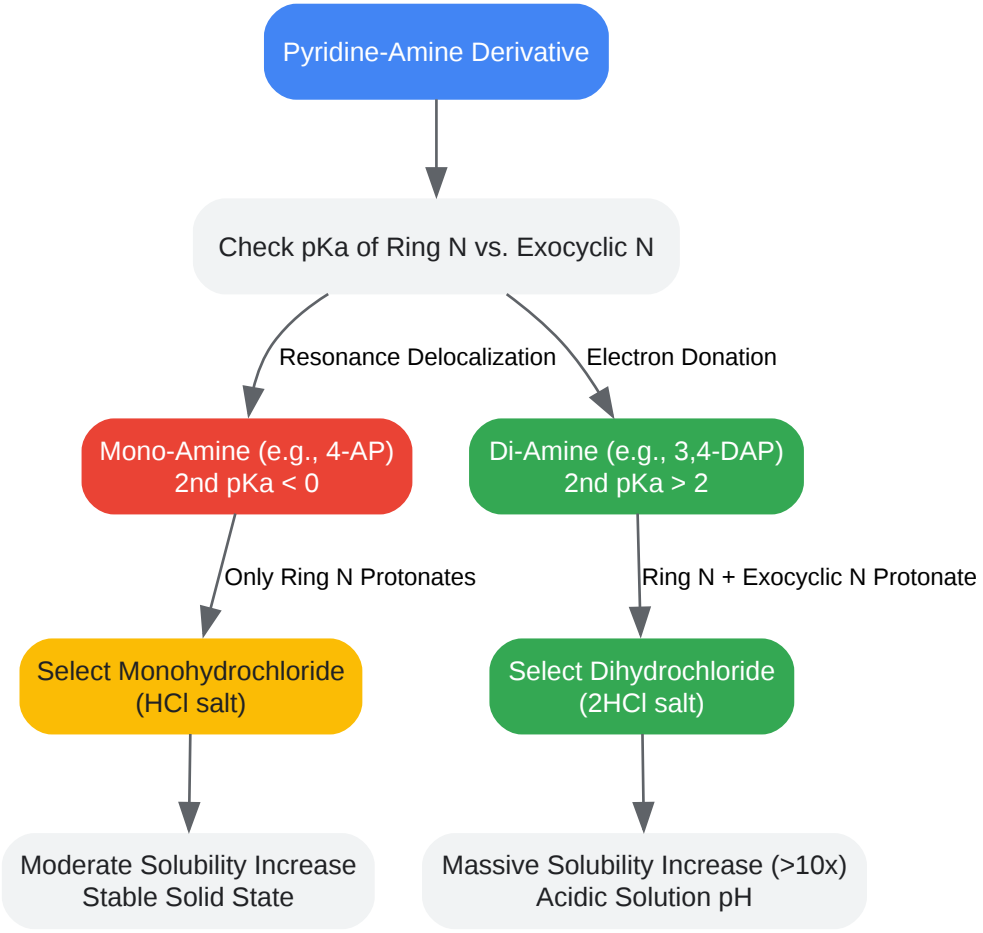
Compound Form	Water Solubility (mg/mL)	Ethanol Solubility (mg/mL)	pH (1% Solution)	Notes
3,4-DAP (Free Base)	~30 (Slightly Soluble)	~50	~9.5	Slow dissolution rate; pH-dependent.
3,4-DAP Dihydrochloride	> 500 (Highly Soluble)	< 5	~4.6	Preferred API form. Rapid dissolution; acidic microenvironment.
4-AP (Free Base)	~50	> 100	~10.8	Soluble, but high pH can cause local irritation.
2,6-DAP (Free Base)	~99	Soluble	> 7.0	High intrinsic solubility due to symmetry.

> *Critical Insight: The conversion of 3,4-DAP to its dihydrochloride salt increases aqueous solubility by over 15-fold compared to the free base. This is driven by the disruption of the strong intermolecular hydrogen bonding network present in the free base crystal lattice and the high solvation energy of the chloride counterions.*

Structure-Property Relationship (SPR) Visualization

The following diagram illustrates the decision logic for salt selection based on pKa and structural isomerism.

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Figure 1: Salt selection logic based on ionization potential of pyridine-amine isomers.

Experimental Protocol: Thermodynamic Solubility Assay

Methodology: Saturation Shake-Flask Method with HPLC-UV Quantitation. Objective: To determine the equilibrium solubility of pyridine-amine dihydrochloride salts, ensuring no phase conversion (disproportionation) occurs during testing.

Reagents & Equipment

- Buffer Systems: pH 1.2 (HCl), pH 4.5 (Acetate), pH 6.8 (Phosphate).
- Solvent: HPLC Grade Water (degassed).

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- Agitation: Orbital shaker with temperature control (25°C ± 0.5°C).
- Filtration: 0.45 µm PVDF syringe filters (low protein binding).

Step-by-Step Workflow

1. Sample Preparation (Supersaturation Approach)

- Weigh approximately 100 mg of the dihydrochloride salt into a 4 mL glass vial.
- Add 1.0 mL of the solvent medium.
- Validation Check: Ensure excess solid is visible. If the solid dissolves completely, add more salt until a suspension is maintained. Pyridine salts are highly hygroscopic; work rapidly to minimize moisture uptake.

2. Equilibration Phase

- Seal vials and place in the orbital shaker at 25°C for 24 hours.
- Why 24h? Kinetic solubility data (2-4h) often overestimates solubility for salts due to supersaturation. 24h allows the system to reach thermodynamic equilibrium.

3. pH Verification (Self-Validating Step)

- Measure the pH of the supernatant after 24 hours.
- Critical: For dihydrochloride salts, the pH will drop significantly (often < 2.0) due to the Common Ion Effect and hydrolysis. If the pH has drifted into a range where the free base precipitates (pH > pKa - 2), the solubility value is invalid.

4. Phase Separation & Quantitation

- Centrifuge samples at 10,000 rpm for 10 minutes.
- Filter the supernatant using a pre-saturated PVDF filter (discard the first 200 µL of filtrate to prevent adsorption errors).

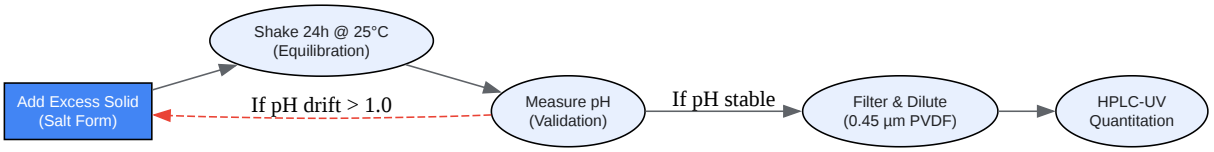
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- Dilute the filtrate (typically 1:100 or 1:1000) with mobile phase to fit the linear range of the HPLC detector.

5. HPLC Analysis

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse, 4.6 x 150 mm, 5 µm).
- Mobile Phase: Phosphate buffer (pH 7.0) : Acetonitrile (90:10 v/v). Note: High aqueous content is needed for these polar compounds.
- Detection: UV at 260 nm (λmax for aminopyridines).

Workflow Diagram



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Figure 2: Self-validating solubility testing workflow.

References

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- Amifampridine Dihydrochloride Patent (WO2017168333A1).Google Patents. (Provides solubility data >30 mg/mL for 3,4-DAP 2HCl).[1][3][4]
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